Spectroscopic data analysis of 5-Chloro-2-fluorobenzamide (NMR, IR, MS)

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Compound of Interest

Compound Name:	*5-Chloro-2-fluorobenzamide*
CAS No.:	*261762-57-6*
Cat. No.:	*B1585899*

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A Guide to the Spectroscopic Analysis of 5-Chloro-2-fluorobenzamide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

5-Chloro-2-fluorobenzamide is a halogenated aromatic amide of interest in medicinal chemistry and drug development due to its prevalence as a structural motif in various pharmacologically active compounds. A thorough structural elucidation and confirmation of such molecules are paramount to ensuring the integrity of research and the safety of potential therapeutics. Spectroscopic techniques, including Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy, are indispensable tools for this purpose. This technical guide provides a comprehensive analysis of the spectroscopic data for **5-Chloro-2-fluorobenzamide**. As experimental spectra for this specific compound are not readily available in the public domain, this guide will present a detailed, predictive analysis based on established spectroscopic principles and data from structurally analogous

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compounds. This approach serves as a robust framework for interpreting the spectra of **5-Chloro-2-fluorobenzamide** and related molecules.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions. It provides information about the molecular weight of the compound and its fragmentation pattern, which aids in structural elucidation.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Preparation: A dilute solution of **5-Chloro-2-fluorobenzamide** is prepared in a volatile organic solvent such as methanol or acetonitrile.
- Injection: The sample is introduced into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC).
- Ionization: The sample is bombarded with a high-energy electron beam (typically 70 eV) in the ion source, causing the molecule to lose an electron and form a molecular ion ($M^{+\cdot}$).
- Fragmentation: The high internal energy of the molecular ion leads to fragmentation, breaking the molecule into smaller, charged fragments and neutral species.
- Analysis: The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and their abundance is recorded, generating a mass spectrum.

Diagram: Workflow for EI-MS Analysis

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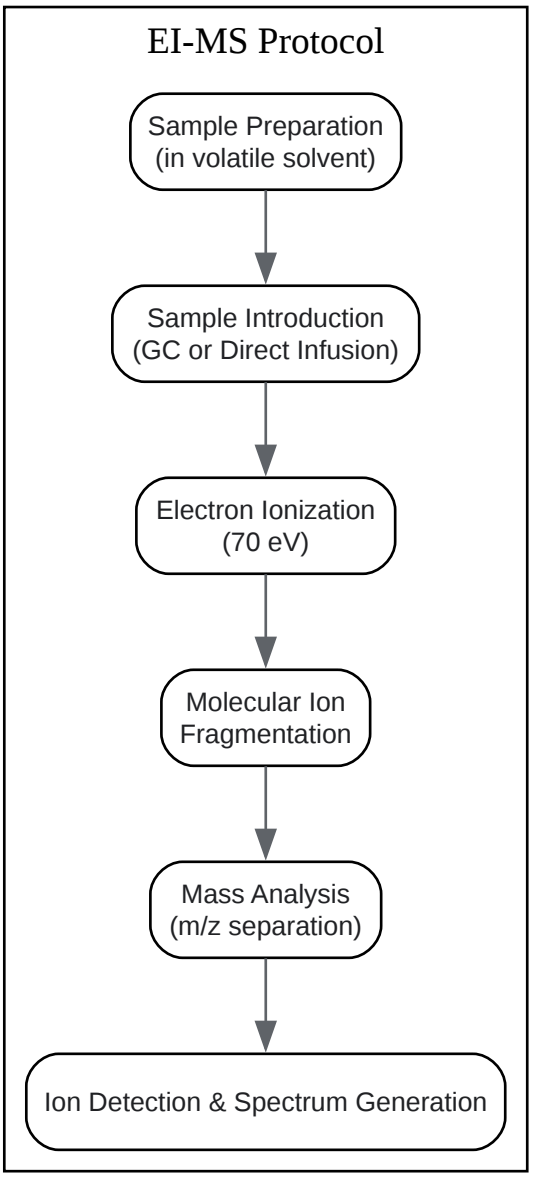

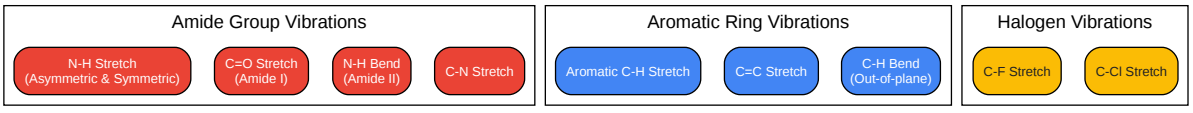

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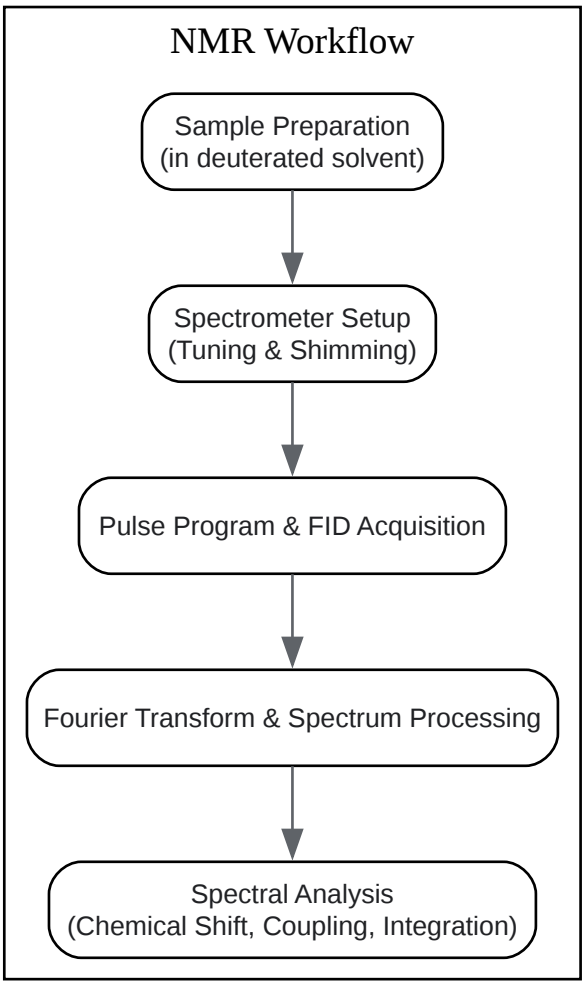

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